

# 4-Ethylbenzyl alcohol molecular structure and weight

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## Compound of Interest

Compound Name: 4-Ethylbenzyl alcohol

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## Technical Guide: 4-Ethylbenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and other physicochemical properties of **4-Ethylbenzyl alcohol**. It also includes a detailed experimental protocol for its analysis via High-Performance Liquid Chromatography (HPLC) and a visualization of its synthesis pathway.

## Core Molecular Information

**4-Ethylbenzyl alcohol** is an aromatic primary alcohol.<sup>[1]</sup> Its structure consists of a benzyl alcohol core with an ethyl group substituted at the para (4-position) of the phenyl ring.<sup>[1]</sup>

## Molecular Structure and Weight

The fundamental structural and quantitative details of **4-Ethylbenzyl alcohol** are summarized below.

Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O	[2][3]
Molecular Weight	136.19 g/mol	[2][4]
IUPAC Name	(4-ethylphenyl)methanol	[1]
CAS Number	768-59-2	[1][2]
SMILES	<chem>CCC1=CC=C(CO)C=C1</chem>	[1]
InChI Key	YSLBFFIVJGJBSA- UHFFFAOYSA-N	[1]

## Physicochemical and Experimental Data

A summary of key experimental and computed properties of **4-Ethylbenzyl alcohol** is provided in the table below, offering valuable data for experimental design and drug development applications.

Property	Value	Citations
Appearance	Colorless to light yellow liquid	[2]
Density	1.028 g/mL at 25°C	[2][3]
Boiling Point	115-117°C at 9 mm Hg	[2][3]
Flash Point	220°F	[5]
Refractive Index (n <sub>20/D</sub> )	1.527	[2][3]
Topological Polar Surface Area	20.2 Å <sup>2</sup>	[5]
LogP	2.27	

## Experimental Protocol: Analysis by HPLC

This section details a reverse-phase high-performance liquid chromatography (RP-HPLC) method for the analysis of **4-Ethylbenzyl alcohol**. [6] This method can be adapted for purity assessment and quantification in various sample matrices. [6]

Objective: To separate and quantify **4-Ethylbenzyl alcohol**.

Materials and Reagents:

- **4-Ethylbenzyl alcohol** standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or Formic acid (for MS compatibility)
- HPLC system with UV or Mass Spectrometry (MS) detector
- Reverse-phase C18 column (e.g., Newcrom R1 or equivalent)

Chromatographic Conditions:

- Column: Newcrom R1 or a similar reverse-phase C18 column.[\[6\]](#)
- Mobile Phase: A mixture of acetonitrile and water, with a small amount of phosphoric acid.[\[6\]](#)  
For applications requiring mass spectrometry, phosphoric acid should be substituted with formic acid.[\[6\]](#)
- Detection: UV detection is suitable. The specific wavelength should be optimized based on the UV absorbance spectrum of **4-Ethylbenzyl alcohol**.
- Flow Rate and Temperature: These parameters should be optimized to achieve good peak shape and resolution.

Procedure:

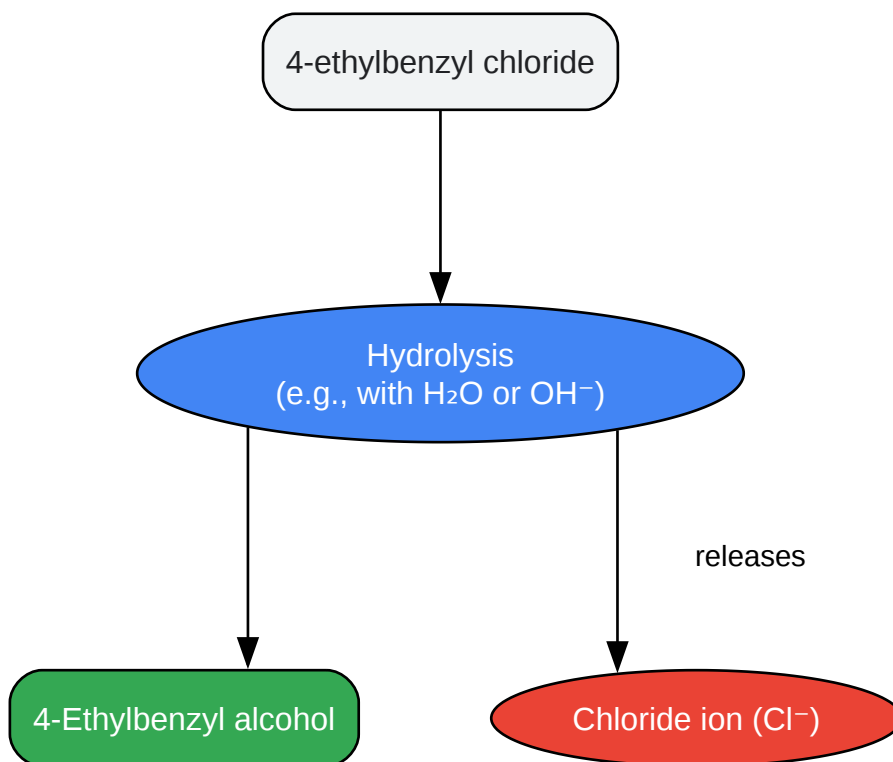
- Standard Preparation: Prepare a stock solution of **4-Ethylbenzyl alcohol** of known concentration in the mobile phase. Create a series of dilutions to generate a calibration curve.
- Sample Preparation: Dissolve the sample containing **4-Ethylbenzyl alcohol** in the mobile phase. Filter the sample through a 0.45 µm syringe filter before injection to remove any

particulate matter.

- Analysis: Inject the prepared standards and samples into the HPLC system.
- Quantification: A calibration curve can be constructed by plotting the peak area against the concentration of the standards. The concentration of **4-Ethylbenzyl alcohol** in the samples can then be determined from this curve.

## Synthesis Pathway

**4-Ethylbenzyl alcohol** can be synthesized from 4-ethylbenzyl chloride through a nucleophilic substitution reaction. The logical workflow for this synthesis is depicted below.



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Caption: Synthesis of **4-Ethylbenzyl alcohol** from 4-ethylbenzyl chloride.

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## References

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